Flumioxazin-13C3: Precision Internal Standardization for Regulated Residue Analysis

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Compound of Interest	
Compound Name:	*Flumioxazin-13C3*
CAS No.:	*1346604-88-3*
Cat. No.:	*B583823*

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Executive Summary

In the high-stakes arena of agrochemical residue analysis, data integrity is non-negotiable. Flumioxazin (

), a Protoporphyrinogen Oxidase (PPO) inhibitor herbicide, presents specific analytical challenges due to its susceptibility to hydrolysis and light-dependent degradation. This guide details the application of **Flumioxazin-13C3**, a stable isotope-labeled internal standard (IS), designed to rigorously correct for matrix effects, ionization suppression, and extraction inefficiencies in LC-MS/MS workflows. Unlike deuterated analogs, which may suffer from deuterium-hydrogen exchange or chromatographic isotope effects, the carbon-13 labeled variant offers superior stability and co-elution fidelity, ensuring compliance with GLP and OECD guidelines.

Chemical Profile & Isotopic Design

The Analyte: Flumioxazin

Flumioxazin is an N-phenylphthalimide derivative.[1][2] Its mechanism of action involves the inhibition of PPO, leading to the accumulation of porphyrins and subsequent membrane lipid

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peroxidation in susceptible plants.[3]

- IUPAC Name: 2-[7-fluoro-3-oxo-4-(prop-2-ynyl)-3,4-dihydro-2H-1,4-benzoxazin-6-yl]-4,5,6,7-tetrahydro-1H-isoindole-1,3(2H)-dione
- Molecular Weight (Native): 354.33 g/mol
- Key Instability Factors: Rapid hydrolysis at pH > 7; photodegradation half-life < 1 day in water.

The Standard: **Flumioxazin-13C3**

The 13C3-labeled standard incorporates three Carbon-13 atoms into the core structure.[4] A critical design requirement for this IS is the placement of the isotopic labels on a metabolically and chemically stable portion of the molecule—typically the phenyl ring or the tetrahydrophthalimide moiety—rather than the labile propargyl group.

- Molecular Weight (Labeled): ~357.34 g/mol (Mass shift of +3 Da)
- Isotopic Purity: >99 atom % 13C
- Chemical Purity: >98%

Why 13C3 Over Deuterium (d-labeling)?

While deuterated standards (e.g., Flumioxazin-d3) are common, they carry inherent risks for high-precision mass spectrometry:

- Retention Time Shift: Deuterium affects the lipophilicity of the molecule, often causing the IS to elute slightly earlier than the native analyte. This separation means the IS may not experience the exact same matrix suppression/enhancement at the electrospray source.
- Exchangeability: Deuterium on acidic positions can exchange with solvent protons, leading to signal loss.
- 13C Superiority: Carbon-13 adds mass without significantly altering the physicochemical properties or retention time, ensuring perfect co-elution and real-time correction of ionization effects.

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Analytical Method Development (LC-MS/MS)

Mass Spectrometry Transitions

To quantify Flumioxazin residues effectively, Multiple Reaction Monitoring (MRM) is employed. [5][6] The transitions below assume the 13C labels are located on the core phenyl/phthalimide structure, which is retained in the primary fragment ions.

Table 1: Recommended MRM Transitions

Compound	Precursor Ion (m/z)	Product Ion (Quantifier)	Product Ion (Qualifier)	Collision Energy (eV)
Flumioxazin (Native)	355.1 [M+H]+	299.1	129.0	20 - 35
Flumioxazin-13C3 (IS)	358.1 [M+H]+	302.1	132.0	20 - 35

Note: The transition 355 -> 299 typically corresponds to the loss of the propargyl group (

) or fragmentation of the oxazinone ring. The +3 Da shift in the product ion (299 -> 302) confirms the label is not on the lost fragment.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Methanol or Acetonitrile + 0.1% Formic Acid.
- Gradient: Flumioxazin is relatively non-polar (LogP ~2.55). Expect elution at high organic composition (>60% B).

Experimental Protocol: QuEChERS Extraction

This protocol utilizes the "Original" or "AOAC 2007.01" QuEChERS method, optimized for soil and high-water content crops (soybeans, peanuts).

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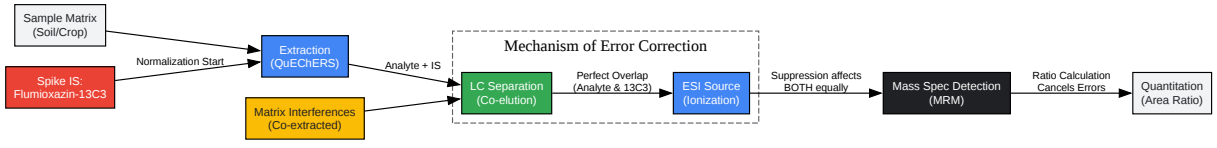
Step-by-Step Workflow

- Homogenization: Weigh 10.0 g of sample into a 50 mL centrifuge tube.
- IS Spiking (Critical Step): Add 50 µL of **Flumioxazin-13C3** working solution (e.g., 10 µg/mL in Acetonitrile) before solvent addition. This ensures the IS undergoes the same extraction physics as the analyte.
- Extraction: Add 10 mL Acetonitrile (ACN) containing 1% Acetic Acid. Shake vigorously for 1 min.
- Partitioning: Add QuEChERS salts (4 g

  , 1 g NaCl). Shake immediately and vigorously for 1 min to prevent agglomeration.
- Centrifugation: Spin at ≥3000 RCF for 5 minutes.
- Dispersive SPE (Clean-up): Transfer an aliquot of the supernatant to a dSPE tube containing PSA (Primary Secondary Amine) and C18. Note: Avoid GCB (Graphitized Carbon Black) if possible, or use with caution, as planar pesticides like Flumioxazin can bind irreversibly to carbon.
- Analysis: Centrifuge dSPE tube; transfer supernatant to LC vial for injection.

Visualizing the Analytical Logic

The following diagram illustrates the self-correcting nature of the Internal Standard workflow.



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Caption: Workflow demonstrating how **Flumioxazin-13C3** co-elutes with the target analyte to nullify matrix effects at the ionization source.

Validation & Troubleshooting

Handling & Stability

Flumioxazin is chemically fragile. Adhere to these strict handling rules:

- pH Control: The molecule hydrolyzes rapidly in alkaline conditions. Always maintain extraction solvents and mobile phases at pH < 5 (use Acetic or Formic acid).
- Light Sensitivity: Store all standard solutions in amber glassware. Perform extractions away from direct sunlight or UV sources.
- Stock Storage: Store neat standards at -20°C. Working solutions in ACN are stable for ~1 month at 4°C if acidified.

Matrix Effects (ME) Calculation

Validation must quantify the Matrix Effect to prove the IS is working.

- Acceptance: A valid method often shows ME between -20% and +20%. If ME is high (e.g., -50% suppression), the **Flumioxazin-13C3** response will be suppressed by the exact same percentage, yielding a correct calculated concentration.

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